

Chemical Identification and Structural Rationale for Hazard Assessment

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Compound of Interest

Compound Name: (3-(Tert-butoxy)cyclobutyl)methanol

CAS No.: 2089648-64-4

Cat. No.: B2943382

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(3-(Tert-butoxy)cyclobutyl)methanol is a substituted cycloalkane alcohol. Its structure contains two key functional groups that dictate its potential hazards: the tert-butoxy group and a primary alcohol (methanol derivative).

- **Tert-Butoxy Group:** This bulky ether group suggests the compound will behave similarly to other tertiary ethers and alcohols, such as tert-butyl alcohol and methyl tert-butyl ether (MTBE). These are typically flammable liquids.
- **Hydroxymethyl (-CH₂OH) Group:** This primary alcohol functional group is structurally analogous to methanol. Methanol and its derivatives pose significant toxicological risks, including severe effects from ingestion, inhalation, and skin absorption.

Therefore, a conservative and scientifically sound approach to safety necessitates treating this compound with the precautions required for both flammable liquids and toxic methanol-like substances.

Caption: Chemical Structure of **(3-(Tert-butoxy)cyclobutyl)methanol**.

Synthesized Hazard Identification

Based on analogous compounds, **(3-(Tert-butoxy)cyclobutyl)methanol** should be treated as a substance with the following hazards:

- Physical Hazards:
 - Highly Flammable Liquid and Vapor: Like tert-butyl alcohol and other ethers, this compound is expected to have a low flash point and its vapors can form explosive mixtures with air.[1][2] Vapors may travel to a source of ignition and flash back.[3][4]
- Health Hazards:
 - Toxic if swallowed, in contact with skin, or if inhaled: This is a critical warning derived from methanol's toxicological profile.[5][6] Absorption can lead to systemic toxicity.
 - Causes Damage to Organs: Specifically, the optic nerve and central nervous system are targets, a known consequence of methanol poisoning.[5][6]
 - Causes Serious Eye Irritation: Direct contact is likely to cause significant irritation.[1]
 - May Cause Respiratory Irritation: Inhalation of vapors can irritate the respiratory tract.[1][2]
 - May Cause Drowsiness or Dizziness: Inhalation may lead to central nervous system depression.[1]

Hazard Summary Table

Hazard Classification	Basis of Assessment	GHS Hazard Statement
Flammable Liquid	Analogy to tert-butyl alcohol and ethers	H225: Highly flammable liquid and vapor[1]
Acute Toxicity (Oral)	Analogy to methanol	H301: Toxic if swallowed
Acute Toxicity (Dermal)	Analogy to methanol	H311: Toxic in contact with skin
Acute Toxicity (Inhalation)	Analogy to methanol	H331: Toxic if inhaled
Serious Eye Damage/Irritation	Analogy to tert-butyl alcohol	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity	Analogy to methanol	H370: Causes damage to organs (eye)[7]

First-Aid Measures: A Proactive Protocol

Immediate medical attention is required for any significant exposure.[3] Show this safety guide to the doctor in attendance.

- Inhalation:
 - Remove the individual to fresh air immediately.
 - If breathing is difficult, administer oxygen.
 - If breathing has stopped, provide artificial respiration. Do not use mouth-to-mouth resuscitation.[3][8]
 - Seek immediate medical attention.[3]
- Skin Contact:
 - Take off immediately all contaminated clothing.
 - Rinse skin with plenty of water/shower for at least 15 minutes.[3]

- Wash contaminated clothing before reuse.[9]
- Seek immediate medical attention, as dermal absorption is a significant route of toxicity.[5][6]
- Eye Contact:
 - Rinse cautiously with water for several minutes.[1]
 - Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1][3]
 - Call an ophthalmologist or seek immediate medical attention.
- Ingestion:
 - If swallowed, call a poison center or doctor immediately.[3][8]
 - Rinse mouth with water.
 - Do NOT induce vomiting.[4][9]
 - Never give anything by mouth to an unconscious person.

Fire-Fighting and Explosion Hazard Management

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[2]
- Unsuitable Extinguishing Media: Do not use a heavy water jet, as it may spread the fire.
- Specific Hazards:
 - The substance is flammable, and its vapors can form explosive mixtures with air, especially in confined spaces.[3]
 - Containers may explode when heated.[3]

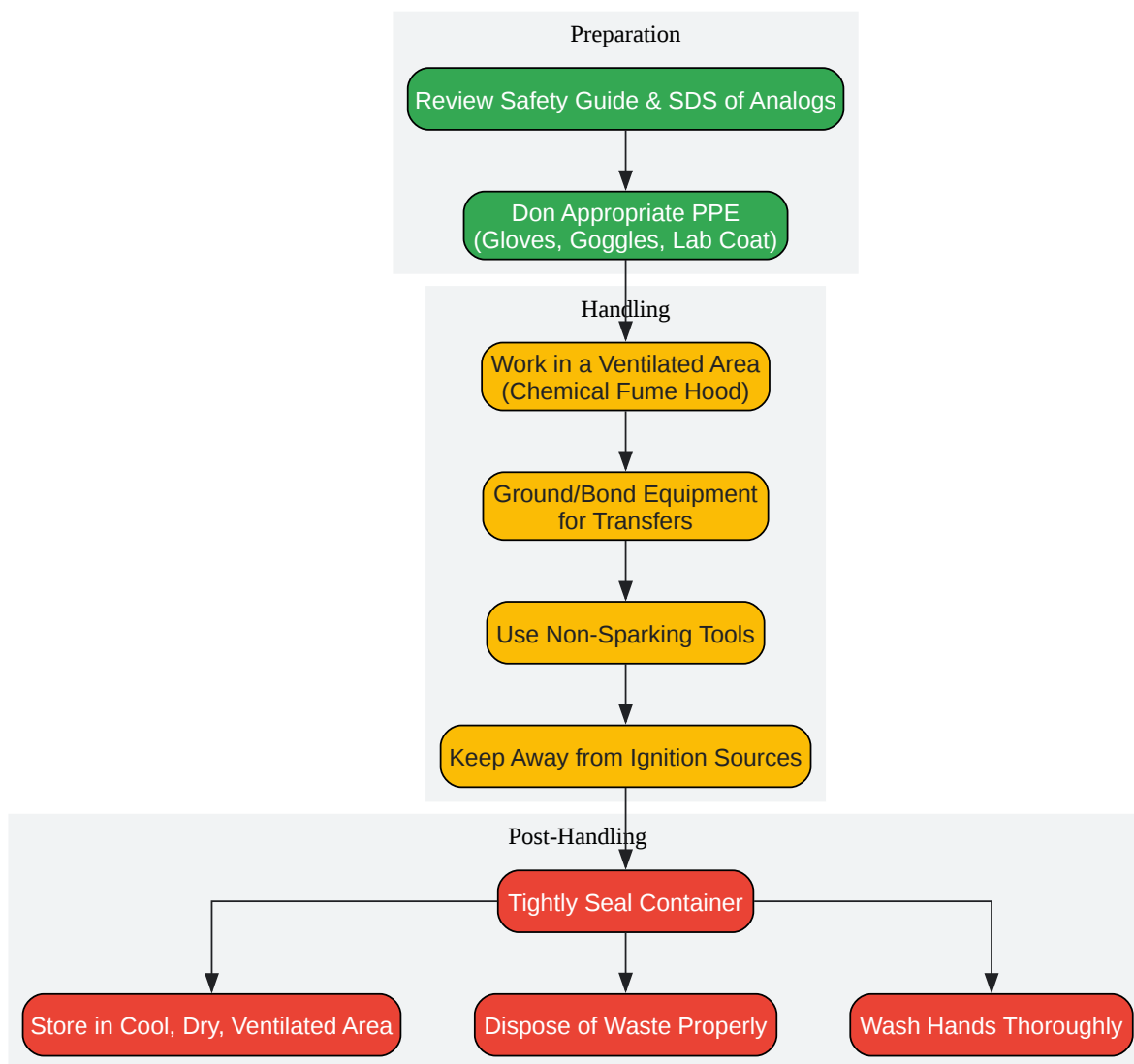
- Thermal decomposition can produce toxic gases such as carbon monoxide (CO) and carbon dioxide (CO₂).^[4]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.^[3]

Accidental Release: Containment and Cleanup Protocol

- Evacuate Personnel: Remove all non-essential personnel from the area.
- Eliminate Ignition Sources: Turn off all equipment and extinguish any open flames. No smoking.^[10]
- Ensure Adequate Ventilation.
- Personal Protection: Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. For large spills, respiratory protection may be necessary.
- Containment: Use a non-combustible absorbent material like sand or earth to contain the spill.
- Cleanup: Soak up with inert absorbent material and place in a suitable, closed container for disposal.^{[2][4]}
- Grounding: Use spark-proof tools and explosion-proof equipment during cleanup.^[4]

Handling and Storage: A Framework for Safety

The causality behind safe handling and storage is to minimize exposure and prevent the formation of a flammable or toxic atmosphere.



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Caption: Workflow for the safe handling of **(3-(Tert-butoxy)cyclobutyl)methanol**.

Handling:

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[9][10]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[3] Use only non-sparking tools.[3]
- Static Discharge: Take precautionary measures against static discharge. All metal parts of the equipment must be grounded.[1][3]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[7][8] Wash hands thoroughly after handling.[9]

Storage:

- Container: Store in a tightly closed container.[3]
- Location: Keep in a cool, dry, and well-ventilated place away from direct sunlight and sources of ignition.[7][10]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[2][11]

Exposure Controls and Personal Protection

A multi-layered approach to exposure control is essential.

- Engineering Controls: A chemical fume hood is the primary engineering control to minimize inhalation exposure.[9] Ensure eyewash stations and safety showers are readily accessible.[4]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical splash goggles or a face shield.[1][10]
 - Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or neoprene) and a flame-retardant lab coat.[9][10]

- Respiratory Protection: If working outside of a fume hood or in case of a large spill, use a respirator with an appropriate cartridge. Respirator use must comply with institutional and regulatory standards.[9]

Physical and Chemical Properties

While specific experimental data for **(3-(Tert-butoxy)cyclobutyl)methanol** is not available, the following properties can be inferred from its structure:

Property	Estimated Value / Observation	Rationale
Appearance	Colorless liquid	Typical for similar alcohols and ethers.[12][13]
Odor	Pungent, alcohol-like	Based on the alcohol and ether functional groups.[12]
Solubility in Water	Sparingly to moderately soluble	The alcohol group increases polarity, while the bulky alkyl groups decrease it.
Vapor Density	Heavier than air	Common for organic molecules of this molecular weight.[12][14]
Flash Point	Expected to be low (Flammable)	Based on analogous compounds like tert-butyl alcohol.[2][14]

Stability and Reactivity

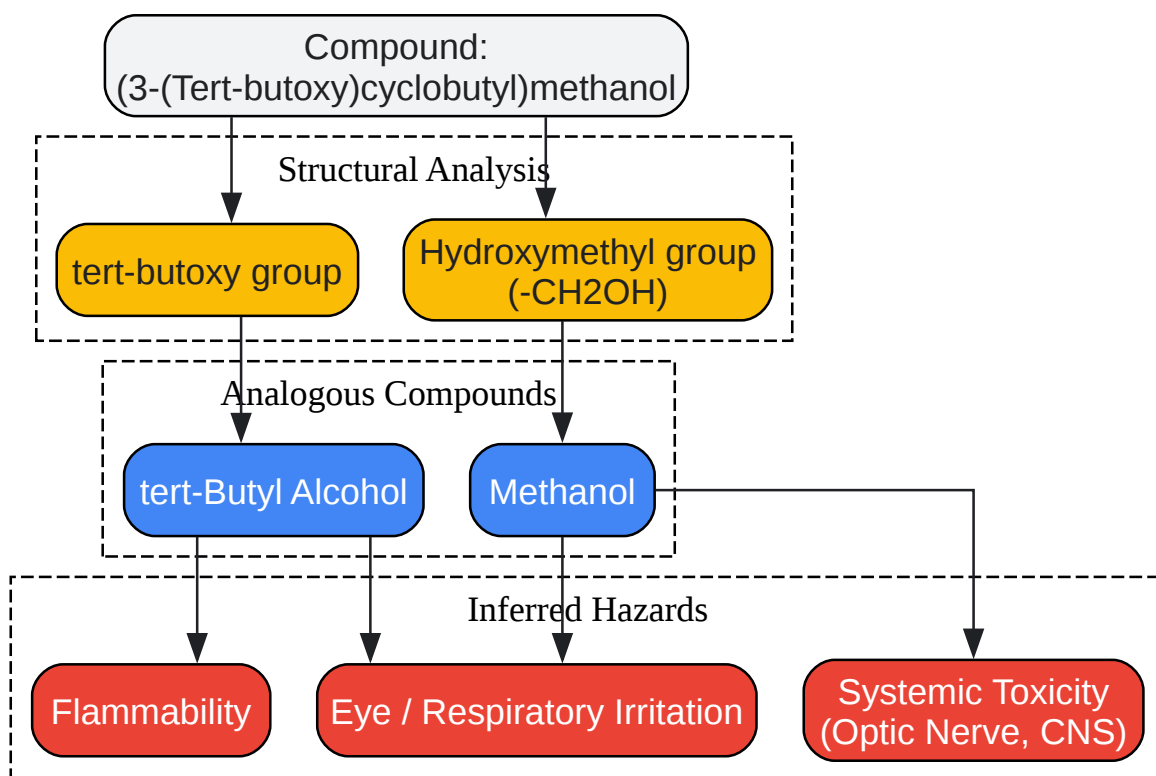
- Chemical Stability: The product is expected to be chemically stable under standard ambient conditions (room temperature).
- Conditions to Avoid: Heat, flames, sparks, and exposure to direct sunlight.[2][9]
- Incompatible Materials: Strong oxidizing agents and strong acids.[2][11]

- Hazardous Decomposition Products: Combustion will produce carbon monoxide and carbon dioxide.[4]

Toxicological Insights: An Evidence-Based Assessment

The primary toxicological concern stems from the compound's structural similarity to methanol. The metabolism of methanol produces formic acid, which is responsible for its characteristic toxicity, including metabolic acidosis and damage to the optic nerve.[6] It is prudent to assume that **(3-(Tert-butoxy)cyclobutyl)methanol** could potentially be metabolized in a way that poses similar risks.

- Acute Toxicity:
 - Oral, Dermal, and Inhalation: All routes of exposure should be considered highly toxic.[5] [6] Even small amounts of ingested methanol (as little as 10-15 mL) can cause permanent blindness or be fatal.[5]
- Skin and Eye Irritation: The compound is expected to be a serious eye irritant and may cause skin irritation upon prolonged contact.[1]
- Specific Target Organ Toxicity (Single Exposure): The primary target organs are the central nervous system and the eyes.[7]
- Aspiration Hazard: While not confirmed, aspiration into the lungs if swallowed could cause damage.[4]



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Caption: Logical flow for assessing hazards based on structural analogs.

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.^{[11][15]} This substance should be treated as a hazardous waste. Do not dispose of it down the drain.

References

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